

# Hazards and handling of tert-butyl isobutyrate

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## Compound of Interest

Compound Name: *Tert-butyl 2-methylpropanoate*

Cat. No.: *B095702*

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An In-depth Technical Guide to the Hazards and Handling of tert-Butyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards, handling, and safety precautions for tert-butyl isobutyrate. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals working with this compound.

## Chemical and Physical Properties

tert-Butyl isobutyrate is a flammable liquid with a sweet odor.[\[1\]](#) Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C8H16O2	<a href="#">[2]</a>
Molecular Weight	144.21 g/mol	<a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Odor	Sweet	<a href="#">[1]</a>
Boiling Point/Range	147 - 149 °C / 296.6 - 300.2 °F @ 1013 hPa	<a href="#">[1]</a>
Melting Point/Range	-81 °C / -113.8 °F	<a href="#">[1]</a>
Flash Point	38 °C / 100.4 °F (Closed Cup)	<a href="#">[1]</a>
Autoignition Temperature	432 °C / 809.6 °F	<a href="#">[1]</a>
Specific Gravity	0.856	<a href="#">[1]</a>
Vapor Density	4.97	<a href="#">[1]</a>
Solubility	1 g/L @ 20 °C in water	<a href="#">[1]</a>

## Hazard Identification and Classification

tert-Butyl isobutyrate is classified as a flammable liquid and is known to cause skin and eye irritation.[\[3\]](#)[\[4\]](#)

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

Signal Word: Danger[\[3\]](#)

## Toxicological Information

The toxicological data for tert-butyl isobutyrate is limited. Acute toxicity is low, but it can be an irritant upon contact.[\[4\]](#)

Toxicity Test	Species	Route	Value	Source
Acute Oral Toxicity (LD50)	Rat	Oral	>5000 mg/kg	<a href="#">[4]</a>
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>5000 mg/kg	<a href="#">[4]</a>

### Key Toxicological Hazards:

- Skin Contact: Causes skin irritation. Can be absorbed through the skin.[\[4\]](#)
- Eye Contact: Causes eye irritation.[\[4\]](#)
- Inhalation: May cause respiratory tract irritation.[\[4\]](#)
- Ingestion: Low toxicity.[\[4\]](#)

### Chronic Toxicity:

- Carcinogenic, Mutagenic, and Teratogenic Effects: Not available.[\[4\]](#)
- Developmental Toxicity: Not available.[\[4\]](#)

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with tert-butyl isobutyrate.

### General Handling Precautions:

- Wear suitable protective clothing, including gloves and eye/face protection.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)

- Do not breathe gas, fumes, vapor, or spray.[4]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[1]
- Use only in a well-ventilated area or under a fume hood.[1][4]
- Ground and bond container and receiving equipment to prevent static discharge.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Use only non-sparking tools.[1]

**Storage:**

- Store in a segregated and approved area.[4]
- Keep the container in a cool, well-ventilated area.[4]
- Keep the container tightly closed and sealed until ready for use.[4]
- Store locked up.[1]

## Experimental Protocols

While specific experimental protocols for tert-butyl isobutyrate are not readily available, the following general procedures for handling flammable and irritant liquids should be followed.

**Protocol for Dispensing:**

- Ensure all work is conducted in a properly functioning chemical fume hood.
- Wear appropriate personal protective equipment (PPE): flame-resistant lab coat, chemical splash goggles, and chemical-resistant gloves.
- Ground the dispensing container and the receiving vessel to prevent the buildup of static electricity.
- Use a funnel for transferring the liquid to minimize splashing.

- If using a syringe, ensure it is compatible with the chemical and use a Luer-lock syringe to prevent accidental needle detachment.
- After dispensing, securely close both containers.
- Clean any spills immediately with an appropriate absorbent material.

Protocol for a Small-Scale Reaction:

- Set up the reaction apparatus in a chemical fume hood.
- Ensure all glassware is dry and free of contaminants.
- Add tert-butyl isobutyrate to the reaction vessel using a grounded syringe or cannula.
- Maintain an inert atmosphere if the reaction is sensitive to air or moisture.
- Monitor the reaction temperature to prevent overheating, as vapors can form explosive mixtures with air.
- Upon completion, quench the reaction carefully, considering the reactivity of the products.

## Emergency Procedures

Fire Fighting Measures:

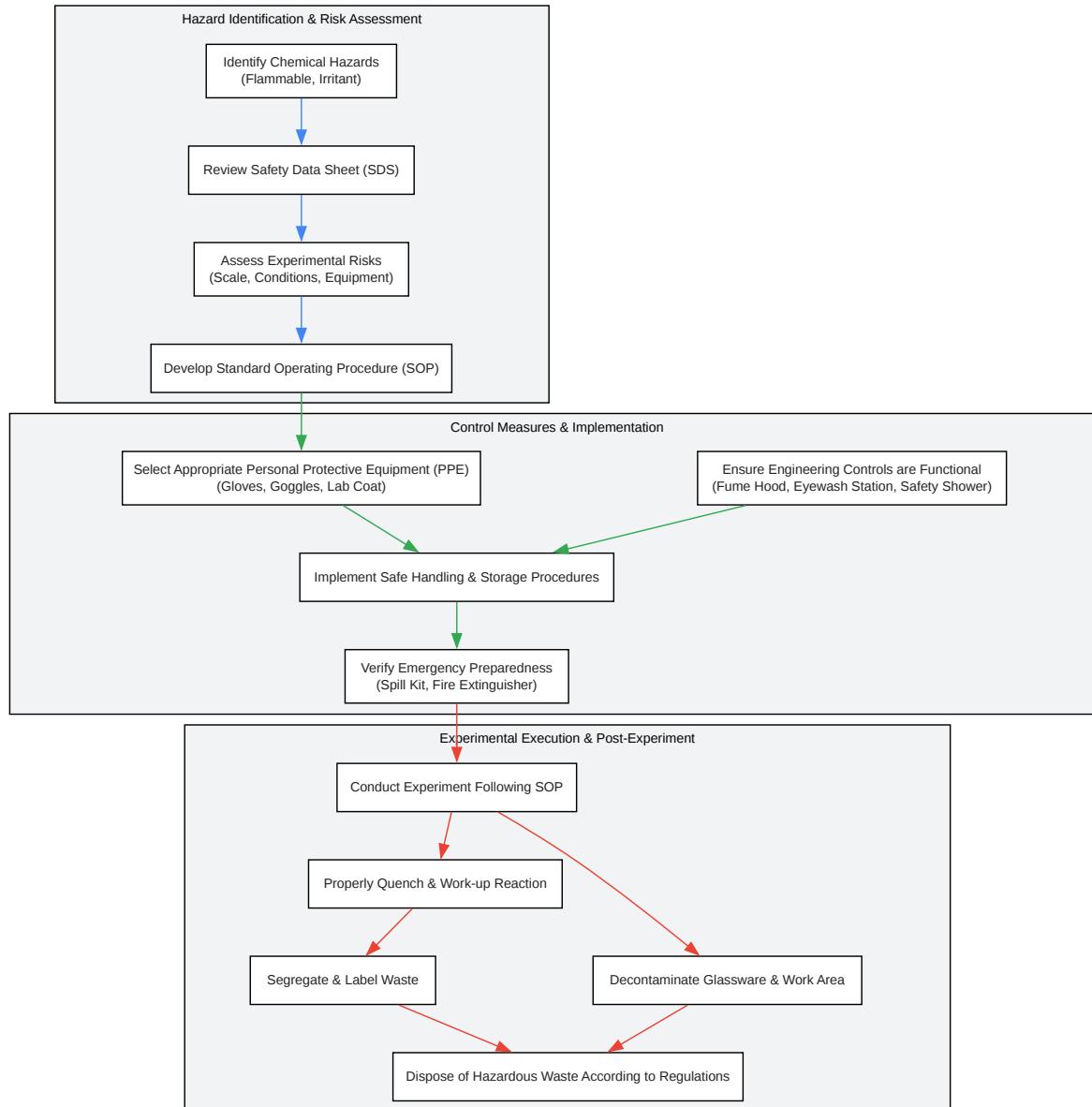
- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, water spray, or carbon dioxide.[4]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[5]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[1] Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>).[4]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.[[7](#)] Remove all sources of ignition.[[5](#)]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[[7](#)]
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, diatomite, acid binders) and place in a suitable container for disposal.[[4](#)]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of tert-butyl isobutyrate in a research environment.



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Caption: Logical workflow for the safe handling of tert-butyl isobutyrate.

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- To cite this document: BenchChem. [Hazards and handling of tert-butyl isobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095702#hazards-and-handling-of-tert-butyl-isobutyrate\]](https://www.benchchem.com/product/b095702#hazards-and-handling-of-tert-butyl-isobutyrate)

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